

AZD-PEG2-Azide as a Heterobifunctional Crosslinker: An In-depth Technical Guide

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Compound of Interest

Compound Name: AZD-PEG2-Azide

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Abstract

In the landscape of modern chemical biology and drug development, the precise covalent linkage of macromolecules is paramount. Heterobifunctional crosslinkers serve as powerful tools to achieve this, enabling the construction of complex bioconjugates, the study of protein-protein interactions, and the development of novel therapeutics such as antibody-drug conjugates (ADCs) and PROteolysis TArgeting Chimeras (PROTACs). This technical guide provides a comprehensive overview of **AZD-PEG2-Azide**, a heterobifunctional crosslinker featuring a polyethylene glycol (PEG) spacer and two terminal azide functionalities. This document will delve into its chemical properties, applications, and detailed experimental protocols for its use in bioconjugation and proteomics research.

Introduction to AZD-PEG2-Azide

AZD-PEG2-Azide is a specialized chemical reagent designed for bioconjugation. It belongs to the class of heterobifunctional crosslinkers, possessing two reactive azide groups separated by a short PEG linker.^[1] The "PEG2" designation indicates a chain of two ethylene glycol units, which imparts hydrophilicity and flexibility to the linker. The azide groups are key to its

functionality, enabling highly specific and efficient covalent bond formation through "click chemistry," most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).^{[2][3]}

While the precise chemical structure corresponding to the proprietary name "**AZD-PEG2-Azide**" is not consistently published across all suppliers, it is commonly listed with the molecular formula C₁₉H₂₅N₅O₅ and a molecular weight of 403.40 g/mol.^{[4][5]} The "AZD" prefix is likely a supplier-specific designation. For the purposes of this guide, we will proceed with the understanding that **AZD-PEG2-Azide** is a heterobifunctional crosslinker with two azide groups and a PEG2 spacer.

The PEG spacer enhances the solubility of the crosslinker and the resulting conjugate in aqueous buffers, a critical feature for biological applications.^[6] Furthermore, the PEG moiety can reduce steric hindrance and minimize immunogenicity of the final bioconjugate.^[6]

Core Properties and Specifications

A summary of the key properties of **AZD-PEG2-Azide**, as compiled from various suppliers, is presented in Table 1.

Table 1: Physicochemical Properties of **AZD-PEG2-Azide**

Property	Value	Source(s)
Molecular Formula	C19H25N5O5	[4][5]
Molecular Weight	403.40 g/mol	[4][5]
Purity	≥95% to 98%	[4][5]
Physical Form	Solid	[7]
Solubility	Soluble in water, DMSO, DMF, methanol, ethanol, and other polar solvents.	[8]
Storage Conditions	Store at -20°C, protected from light. For long-term storage, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon).	[7][9]

Mechanism of Action: The Power of Click Chemistry

The utility of **AZD-PEG2-Azide** as a crosslinker is rooted in the principles of click chemistry. This class of reactions is characterized by high yields, stereospecificity, and the formation of byproducts that are easily removed.[10] The azide groups of **AZD-PEG2-Azide** readily participate in cycloaddition reactions with alkyne-containing molecules.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

CuAAC is a highly efficient and widely used click reaction that involves the reaction of an azide with a terminal alkyne in the presence of a copper(I) catalyst to form a stable 1,4-disubstituted 1,2,3-triazole ring.[3] The reaction is typically rapid and can be performed in aqueous solutions, making it suitable for bioconjugation.[11]

Caption: General scheme of the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

For applications in living systems where the cytotoxicity of copper is a concern, SPAAC offers a catalyst-free alternative. This reaction utilizes a strained cyclooctyne (e.g., dibenzocyclooctyne, DBCO) which readily reacts with an azide to form a triazole linkage. The high ring strain of the cyclooctyne provides the driving force for the reaction.^[8]

Caption: General scheme of the Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

Applications in Research and Drug Development

The heterobifunctional nature of **AZD-PEG2-Azide** makes it a versatile tool for a wide range of applications.

Bioconjugation

AZD-PEG2-Azide can be used to link two different molecules that have been functionalized with alkyne groups. This is particularly useful for creating complex molecular architectures, such as:

- **Antibody-Drug Conjugates (ADCs):** An antibody and a cytotoxic drug, each functionalized with an alkyne, can be linked together using **AZD-PEG2-Azide**.
- **PROTACs:** A PROTAC can be synthesized by linking a ligand for a target protein and a ligand for an E3 ubiquitin ligase, both bearing alkyne handles, with **AZD-PEG2-Azide**.
- **Fluorescent Probes:** A biomolecule of interest and a fluorescent dye, both alkyne-modified, can be conjugated for imaging applications.

Proteomics and the Study of Protein-Protein Interactions

In the field of proteomics, bifunctional crosslinkers are instrumental in identifying and characterizing protein-protein interactions (PPIs).^[12] **AZD-PEG2-Azide** can be used in cross-linking mass spectrometry (XL-MS) workflows to capture interacting proteins.^[13] By treating cells or cell lysates with **AZD-PEG2-Azide**, proteins that are in close proximity can be covalently linked. Subsequent digestion of the cross-linked proteins and analysis by mass spectrometry can identify the interacting partners.

Experimental Protocols

The following are general protocols for the use of **AZD-PEG2-Azide**. Optimization may be required for specific applications.

General Protocol for CuAAC Bioconjugation

This protocol describes the conjugation of two alkyne-functionalized molecules (Molecule A and Molecule B) using **AZD-PEG2-Azide**.

Materials:

- Alkyne-functionalized Molecule A
- Alkyne-functionalized Molecule B
- **AZD-PEG2-Azide**
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Copper ligand (e.g., TBTA or THPTA)
- Reaction buffer (e.g., PBS, pH 7.4)
- Anhydrous DMSO

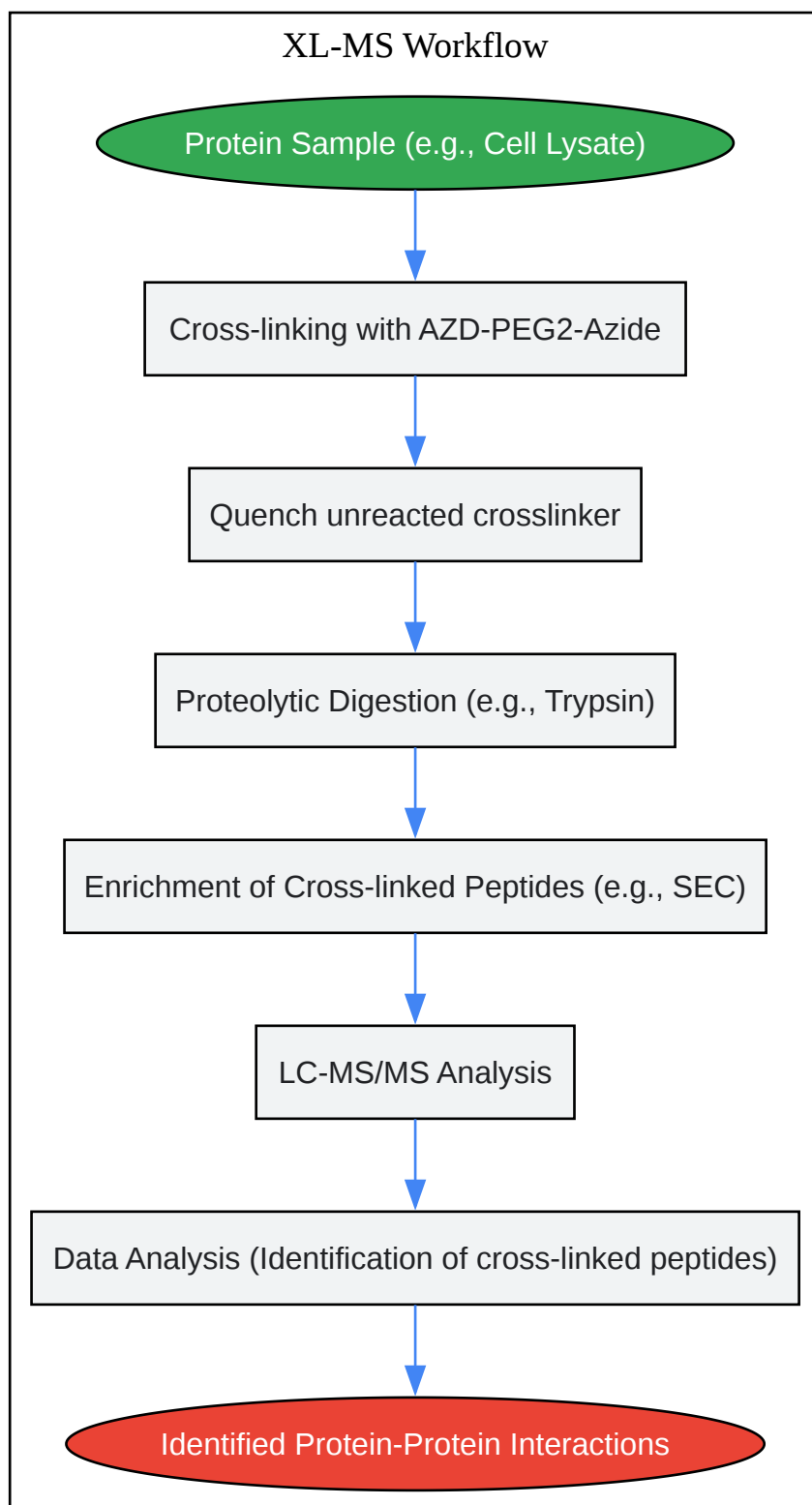
Procedure:

- Prepare Stock Solutions:
 - Dissolve **AZD-PEG2-Azide** in anhydrous DMSO to a concentration of 10 mM.
 - Dissolve alkyne-functionalized Molecule A and Molecule B in a suitable solvent to a known concentration.
 - Prepare a 50 mM stock solution of CuSO_4 in water.

- Prepare a 50 mM stock solution of sodium ascorbate in water (prepare fresh).
- Prepare a 10 mM stock solution of the copper ligand in DMSO.
- Reaction Setup:
 - In a microcentrifuge tube, combine alkyne-functionalized Molecule A and alkyne-functionalized Molecule B in the desired molar ratio in the reaction buffer.
 - Add the copper ligand to a final concentration of 0.1 mM.
 - Add the **AZD-PEG2-Azide** stock solution to a final concentration that is in slight molar excess to one of the alkyne-functionalized molecules.
 - Add CuSO₄ to a final concentration of 1 mM.
 - Initiate the reaction by adding sodium ascorbate to a final concentration of 1 mM.
- Incubation:
 - Incubate the reaction mixture for 1-4 hours at room temperature with gentle mixing.
- Purification:
 - Purify the resulting bioconjugate using an appropriate method, such as size-exclusion chromatography (SEC), dialysis, or affinity chromatography, to remove excess reagents and byproducts.

General Workflow for Cross-Linking Mass Spectrometry (XL-MS)

This workflow outlines the use of **AZD-PEG2-Azide** to identify protein-protein interactions in a complex mixture.



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Caption: A general workflow for cross-linking mass spectrometry (XL-MS) to study protein-protein interactions.

Data Presentation: Quantitative Aspects of Click Chemistry

While specific quantitative data for **AZD-PEG2-Azide** is not readily available in the public domain, the efficiency of the underlying click chemistry reactions is well-documented for related compounds. The following tables provide a summary of typical reaction kinetics for CuAAC and SPAAC.

Table 2: Representative Second-Order Rate Constants for CuAAC

Alkyne	Azide	Catalyst System	Rate Constant ($M^{-1}s^{-1}$)
Phenylacetylene	Benzyl azide	Cu(I)	~1 - 100
Propargyl alcohol	Benzyl azide	Cu(I)	~1 - 100

Note: Rate constants are highly dependent on the specific substrates, catalyst, ligand, and reaction conditions.

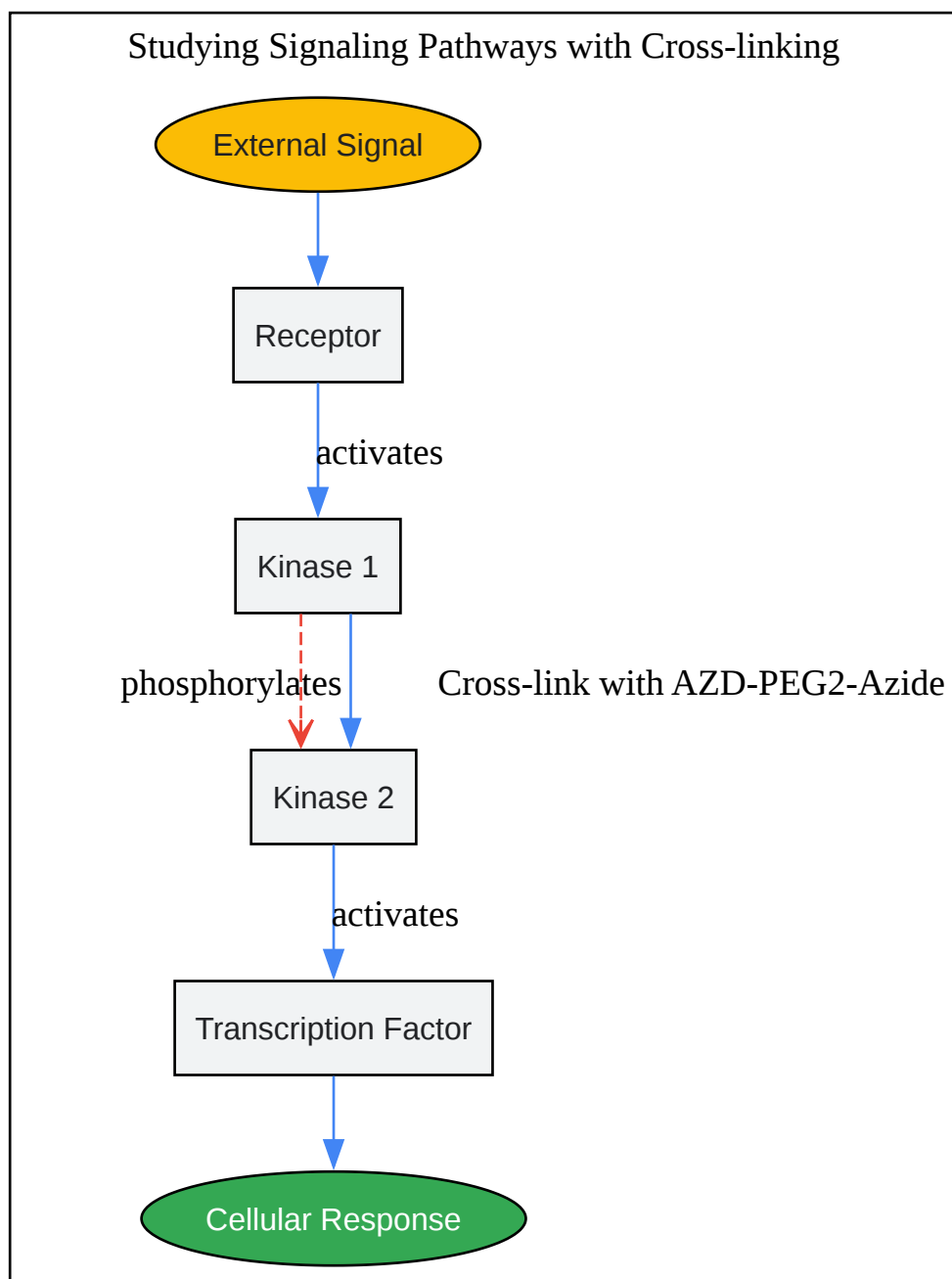
Table 3: Representative Second-Order Rate Constants for SPAAC

Cyclooctyne	Azide	Rate Constant ($M^{-1}s^{-1}$)
DBCO	Benzyl azide	~0.1 - 1
BCN	Benzyl azide	~0.01 - 0.1

Note: SPAAC rates are generally lower than CuAAC rates but offer the advantage of being catalyst-free.

Application in Studying Signaling Pathways

Heterobifunctional crosslinkers like **AZD-PEG2-Azide** are invaluable for elucidating the transient and stable protein-protein interactions that constitute signaling pathways. By "freezing" these interactions within a cellular context, researchers can identify novel pathway components and map the architecture of signaling complexes.



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Caption: Conceptual diagram illustrating the use of a crosslinker to capture the interaction between two kinases in a signaling pathway.

Conclusion

AZD-PEG2-Azide is a versatile and powerful heterobifunctional crosslinker with significant potential in bioconjugation, proteomics, and drug development. Its dual azide functionalities, combined with the favorable properties of the PEG spacer, enable the precise and efficient linkage of alkyne-modified molecules through click chemistry. While the exact chemical structure of "AZD-PEG2-Azide" may be proprietary, its functional characteristics are well-suited for a variety of advanced applications. The experimental protocols and conceptual workflows provided in this guide serve as a starting point for researchers to harness the capabilities of this and similar crosslinkers to advance their scientific endeavors. As with any chemical reagent, optimal performance will be achieved through careful experimental design and optimization.

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